

Application Note and Protocol: Scaling Up the Synthesis of Methyl 4-(butanoylamino)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-(butanoylamino)benzoate

Cat. No.: B326432

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Abstract

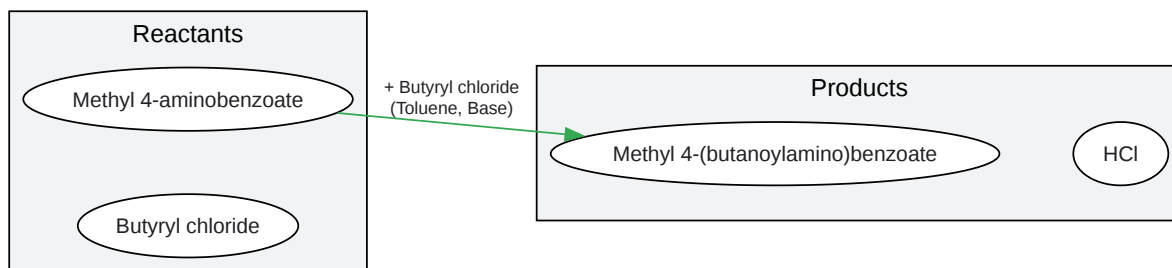
This document provides a detailed protocol for the scaled-up synthesis of **Methyl 4-(butanoylamino)benzoate**, an important intermediate in pharmaceutical and chemical synthesis. The procedure is based on the acylation of Methyl 4-aminobenzoate with butyryl chloride. This application note includes a scalable experimental protocol, data presentation in a structured format, and visual diagrams of the reaction pathway and experimental workflow to ensure clarity and reproducibility.

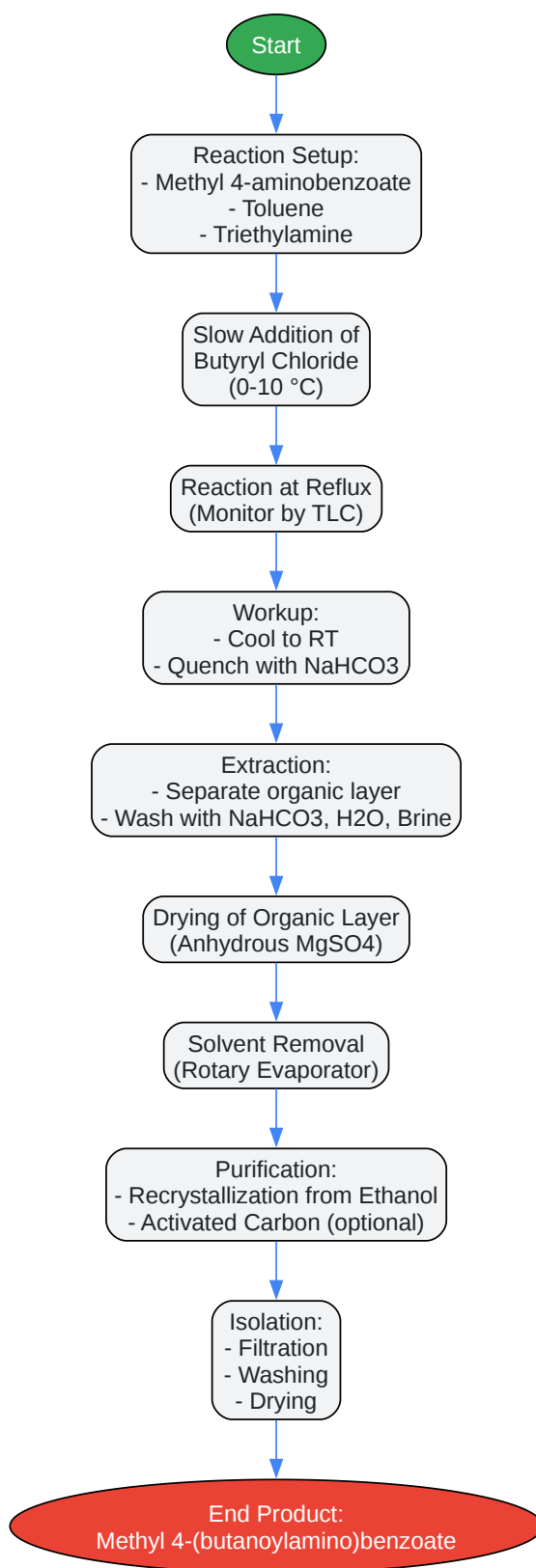
Introduction

Methyl 4-(butanoylamino)benzoate is a valuable building block in organic synthesis, particularly in the development of active pharmaceutical ingredients. The efficient and scalable synthesis of this compound is crucial for drug development and manufacturing. The described method involves the straightforward N-acylation of commercially available Methyl 4-aminobenzoate with butyryl chloride. This protocol has been developed by adapting established procedures for similar substituted aminobenzoates to provide a robust and high-yielding process suitable for larger-scale production.

Chemical Reaction Pathway

The synthesis proceeds via the nucleophilic acyl substitution of butyryl chloride with the amino group of Methyl 4-aminobenzoate.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com